

Foreword: Navigating the Chemistry of a Versatile Heterocycle

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Compound of Interest

Compound Name: *3-Hydroxyisothiazole-5-carboxylic acid*

CAS No.: *1257444-26-0*

Cat. No.: *B571656*

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This guide provides a comprehensive technical overview of **3-Hydroxyisothiazole-5-carboxylic acid**, a heterocyclic compound of increasing interest in medicinal and materials chemistry. As a senior application scientist, my objective is to present not just a collection of data, but a cohesive narrative that explains the why behind the how. We will delve into its identity, synthesis, and characterization, grounded in established chemical principles. This molecule, while not extensively documented with its own unique identifiers in all public databases, represents a valuable scaffold. Its synthesis from a known precursor and its anticipated properties offer significant opportunities for researchers. This document is structured to provide both a solid theoretical foundation and practical, actionable insights for laboratory work.

Chemical Identity and Structural Elucidation

CAS Number and Nomenclature

A definitive, dedicated CAS (Chemical Abstracts Service) number for **3-Hydroxyisothiazole-5-carboxylic acid** is not readily found in major chemical databases. However, its corresponding methyl ester, Methyl 3-hydroxyisothiazole-5-carboxylate, is well-documented with CAS Number

100241-89-2.[1][2] For the purpose of procurement and as a starting point for synthesis, researchers should refer to this CAS number.

The nomenclature of the parent acid itself requires careful consideration due to tautomerism. The molecule exists in equilibrium between the hydroxy form and the keto form, 3-oxo-2,3-dihydroisothiazole-5-carboxylic acid. While the "hydroxy" name is commonly used, the "oxo" form is also prevalent in chemical literature and databases for analogous structures.[3][4][5] This keto-enol tautomerism is a critical feature influencing the compound's reactivity and spectroscopic properties.

Diagram: Tautomeric Equilibrium

Caption: Keto-enol tautomerism of the target compound.

Physicochemical Properties

Specific experimental data such as melting point, boiling point, and pKa for **3-Hydroxyisothiazole-5-carboxylic acid** are not extensively reported in the literature. However, general properties can be inferred from its structure and the known characteristics of carboxylic acids.[6]

Table 1: Physicochemical Properties

Property	3-Hydroxyisothiazole-5-carboxylic Acid (Predicted)	Methyl 3-hydroxyisothiazole-5-carboxylate (Known/Predicted)
CAS Number	Not available	100241-89-2[1]
Molecular Formula	C ₄ H ₃ NO ₃ S	C ₅ H ₅ NO ₃ S[7]
Molecular Weight	145.14 g/mol	159.16 g/mol [7]
Appearance	Expected to be a solid at room temperature.	Data not available.[7]
Solubility	Expected to have low solubility in water and higher solubility in polar organic solvents like ethanol, DMSO, and DMF.[6]	Expected to be more soluble in organic solvents than the parent acid.
pKa	The carboxylic acid proton is expected to have a pKa in the range of 3-5. The hydroxyl group is weakly acidic.	Not applicable.
Boiling/Melting Point	Expected to have a relatively high melting point due to hydrogen bonding and a high boiling point.[6]	Data not available ("n/a").[7]

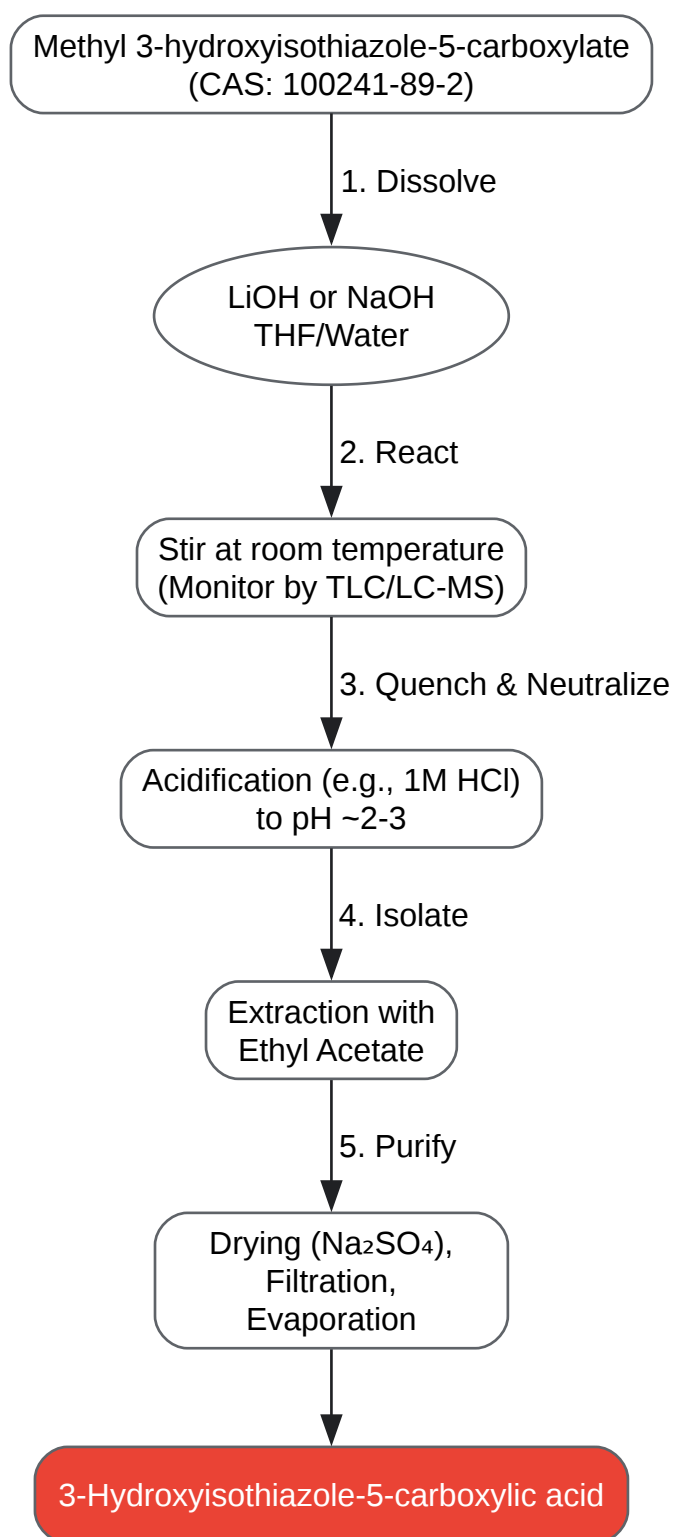
Synthesis Methodology

The most direct and logical route to obtaining **3-Hydroxyisothiazole-5-carboxylic acid** is through the hydrolysis of its commercially available methyl ester (CAS 100241-89-2). Both base- and acid-catalyzed hydrolysis are viable methods for this transformation.[8] Base-catalyzed hydrolysis is often preferred as it is typically irreversible and proceeds under milder conditions.[8]

Recommended Synthetic Protocol: Base-Catalyzed Hydrolysis

This protocol is based on established methods for ester hydrolysis, providing a robust starting point for laboratory synthesis.[8][9]

Diagram: Synthetic Workflow



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Caption: Workflow for the hydrolysis of the methyl ester.

Step-by-Step Protocol:

- **Dissolution:** In a round-bottom flask, dissolve Methyl 3-hydroxyisothiazole-5-carboxylate (1.0 eq) in a mixture of tetrahydrofuran (THF) and water (e.g., a 3:1 to 1:1 ratio). The volume should be sufficient to fully dissolve the starting material.
- **Addition of Base:** To the stirred solution, add an aqueous solution of lithium hydroxide (LiOH) or sodium hydroxide (NaOH) (1.5 - 3.0 eq).
- **Reaction:** Allow the reaction to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed. Gentle heating (e.g., 40-50 °C) may be applied to accelerate the reaction if necessary.
- **Work-up:** Once the reaction is complete, cool the mixture to 0 °C in an ice bath. Carefully acidify the solution to a pH of 2-3 by the dropwise addition of 1M hydrochloric acid (HCl). The product may precipitate at this stage.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate (3 x volume of the aqueous layer).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure to yield the crude product.
- **Final Purification (Optional):** If necessary, the product can be further purified by recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexanes) or by column chromatography.

Analytical Characterization

Due to the absence of published spectra for **3-Hydroxyisothiazole-5-carboxylic acid**, this section outlines the expected analytical data based on its chemical structure and general principles of spectroscopy.^{[10][11]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:
 - Carboxylic Acid Proton ($-\text{COOH}$): A broad singlet is expected far downfield, typically in the range of 10-13 ppm.[\[11\]](#) The exact chemical shift will be dependent on the solvent and concentration.
 - Isothiazole Ring Proton ($-\text{CH}=\text{}$): A singlet corresponding to the proton on the isothiazole ring is expected, likely in the aromatic region (7-9 ppm).
 - NH Proton (in oxo-tautomer): A broad singlet may be observed, with its chemical shift being highly variable.
- ^{13}C NMR:
 - Carboxyl Carbon ($-\text{COOH}$): A resonance is expected in the range of 165-185 ppm.[\[11\]](#)
 - Isothiazole Ring Carbons: Two quaternary carbons and one methine carbon are expected, with chemical shifts characteristic of a heteroaromatic system. The carbon bearing the hydroxyl/oxo group will be significantly downfield.

Infrared (IR) Spectroscopy

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band is expected in the region of 2500-3300 cm^{-1} .[\[11\]](#)
- C=O Stretch (Carboxylic Acid): A strong, sharp absorption is anticipated between 1710 and 1760 cm^{-1} . Conjugation with the isothiazole ring would likely place this absorption towards the lower end of the range.[\[11\]](#)
- C=O Stretch (Keto-tautomer): The keto form would also contribute to the carbonyl absorption region.
- C=N and C=C Stretches: Absorptions characteristic of the isothiazole ring are expected in the fingerprint region (approx. 1400-1600 cm^{-1}).

Mass Spectrometry (MS)

The expected exact mass can be calculated from the molecular formula ($C_4H_3NO_3S$). High-resolution mass spectrometry (HRMS) should confirm this mass, providing strong evidence for the compound's identity. The fragmentation pattern would likely involve the loss of CO_2 (44 Da) and other characteristic fragments of the isothiazole ring.

Applications and Research Significance

Isothiazole and thiazole-containing carboxylic acids are valuable building blocks in several areas of research and development:

- **Drug Discovery:** The isothiazole ring is a bioisostere for other five-membered heterocycles and can modulate the physicochemical properties of a lead compound. Carboxylic acid-substituted isothiazoles have been investigated for a range of biological activities, including anti-HIV and anti-inflammatory properties.^{[12][13]} The 3-hydroxyisothiazole moiety, in particular, is recognized as a planar carboxylic acid isostere, which can be crucial for pharmacophore design.
- **Agrochemicals:** Thiazole and isothiazole derivatives are components of some fungicides and herbicides.^[14]
- **Materials Science:** These heterocycles can be incorporated into polymers and other materials to enhance their properties.^[14]

Safety and Handling

No specific safety data sheet (SDS) is available for **3-Hydroxyisothiazole-5-carboxylic acid**. Therefore, it should be handled with the care afforded to novel chemical entities. General precautions for handling acidic and potentially irritating powders should be followed.

- **Personal Protective Equipment (PPE):** Wear safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong bases and oxidizing agents.

Conclusion

3-Hydroxyisothiazole-5-carboxylic acid, accessible through the hydrolysis of its methyl ester, represents a promising scaffold for chemical innovation. While its formal documentation is sparse, its synthesis is straightforward, and its properties can be reliably predicted based on fundamental chemical principles. This guide provides the necessary framework for researchers to confidently synthesize, characterize, and utilize this versatile compound in their work. The key to its successful application lies in understanding its tautomeric nature and leveraging the reactivity of its functional groups.

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